

An In-depth Technical Guide to 2-(5-Methylhexyl)pyridine

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Compound of Interest

Compound Name: 2-(5-Methylhexyl)pyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **2-(5-Methylhexyl)pyridine**. Due to the limited availability of specific experimental data for this compound, this guide leverages established principles of organic chemistry and draws comparisons with structurally similar molecules.

Molecular Structure and Identification

2-(5-Methylhexyl)pyridine is a substituted pyridine derivative. The pyridine ring, a heterocyclic aromatic compound, is substituted at the 2-position with a 5-methylhexyl group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(5-Methylhexyl)pyridine
Molecular Formula	C ₁₂ H ₁₉ N
Molecular Weight	177.29 g/mol
Canonical SMILES	<chem>CC(C)CCCCc1ccccn1</chem>
InChI Key	InChI=1S/C12H19N/c1-11(2)8-6-4-7-12-9-5-3-10-13-12/h3,5,9-11H,4,6-8H2,1-2H3

Physicochemical Properties

The physicochemical properties of **2-(5-Methylhexyl)pyridine** can be estimated based on its structure and data from analogous compounds like 5-hexyl-2-methylpyridine.^{[1][2][3]} The presence of the alkyl chain makes the molecule largely nonpolar, suggesting low solubility in water and good solubility in organic solvents.

Table 2: Estimated Physicochemical Properties

Property	Estimated Value	Notes
Boiling Point	~250-260 °C	Estimated based on isomers and related alkylpyridines. ^[3]
logP (Octanol/Water)	~4.0-4.5	Indicative of high lipophilicity. ^[3]
Water Solubility	Low	Expected due to the long alkyl chain. ^[3]
Appearance	Colorless to pale yellow liquid	Typical for alkylpyridines. ^{[4][5]}

Synthesis and Reactivity

The synthesis of **2-(5-Methylhexyl)pyridine** can be approached through several established methods for the alkylation of pyridine rings. A common strategy involves the reaction of a pyridine derivative with an appropriate alkylating agent.

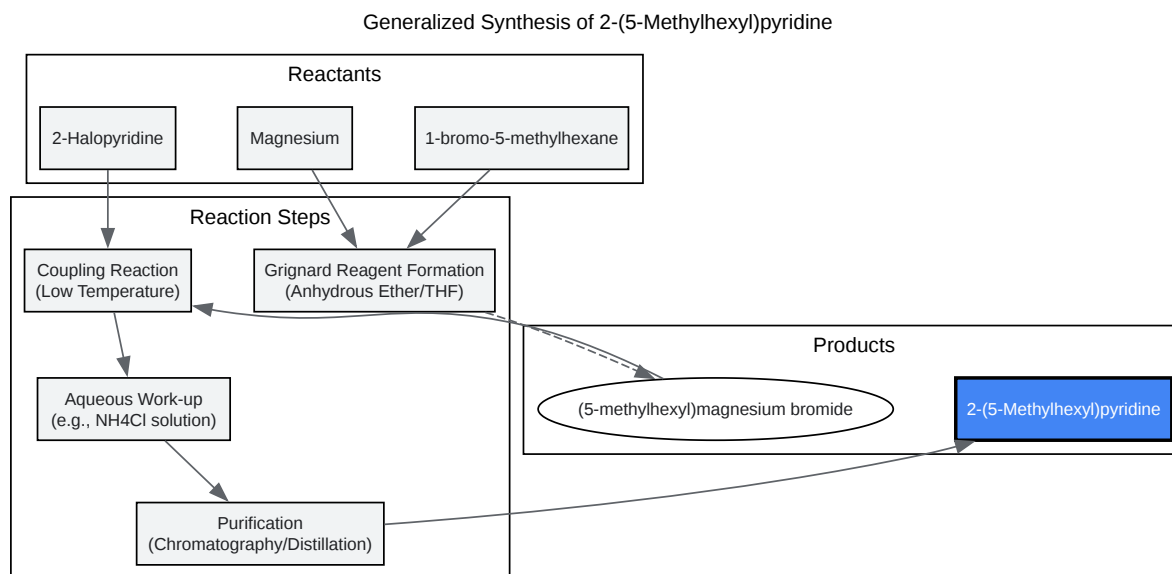
A plausible synthetic route involves the reaction of 2-halopyridine with a Grignard reagent derived from 1-bromo-5-methylhexane. This approach is a standard method for forming carbon-carbon bonds at the 2-position of the pyridine ring.

Experimental Protocol: Synthesis of **2-(5-Methylhexyl)pyridine** via Grignard Reaction

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings.

- Slowly add a solution of 1-bromo-5-methylhexane in anhydrous diethyl ether or tetrahydrofuran (THF) to initiate the reaction.
- The reaction mixture is typically stirred until the magnesium is consumed, forming (5-methylhexyl)magnesium bromide.
- Coupling Reaction:
 - In a separate flask, dissolve 2-bromopyridine or 2-chloropyridine in an anhydrous solvent like THF.
 - Cool the solution of the pyridine halide to a low temperature (e.g., 0 °C or -78 °C).
 - Slowly add the prepared Grignard reagent to the solution of the pyridine halide.
 - The reaction mixture is allowed to warm to room temperature and stirred for a specified period to ensure complete reaction.
- Work-up and Purification:
 - The reaction is quenched by the slow addition of an aqueous solution of a mild acid (e.g., ammonium chloride).
 - The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
 - The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure.
 - The crude product is then purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **2-(5-Methylhexyl)pyridine**.

Logical Workflow for Synthesis



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Caption: Generalized workflow for the synthesis of **2-(5-Methylhexyl)pyridine**.

Spectroscopic Characterization

While specific spectra for **2-(5-Methylhexyl)pyridine** are not readily available, the expected spectroscopic data can be predicted based on its structure.

Table 3: Predicted Spectroscopic Data

Technique	Expected Features
^1H NMR	- Aromatic protons of the pyridine ring (δ 7.0-8.5 ppm).- Protons of the methylhexyl chain, with characteristic splitting patterns. The two methyl groups on the hexyl chain would appear as a doublet.
^{13}C NMR	- Aromatic carbons of the pyridine ring (δ 120-160 ppm).- Aliphatic carbons of the methylhexyl chain (δ 10-40 ppm).
Mass Spec.	- A molecular ion peak (M^+) corresponding to the molecular weight (177.29).- Fragmentation patterns characteristic of an alkylpyridine, including loss of alkyl fragments.
IR Spec.	- C-H stretching from the aromatic pyridine ring ($\sim 3000\text{-}3100\text{ cm}^{-1}$).- C-H stretching from the aliphatic alkyl chain ($\sim 2850\text{-}2960\text{ cm}^{-1}$).- C=C and C=N stretching from the pyridine ring ($\sim 1400\text{-}1600\text{ cm}^{-1}$).

Potential Applications and Biological Activity

Pyridine and its derivatives are of significant interest in medicinal chemistry and drug development due to their presence in numerous biologically active compounds.^[6]^[7] They can act as key scaffolds in drugs and can engage in various biological interactions.^[7]^[8]

The lipophilic nature imparted by the 5-methylhexyl side chain in **2-(5-Methylhexyl)pyridine** suggests potential for good membrane permeability, a desirable trait for drug candidates targeting intracellular components. The pyridine nitrogen can act as a hydrogen bond acceptor, a common interaction in drug-receptor binding.

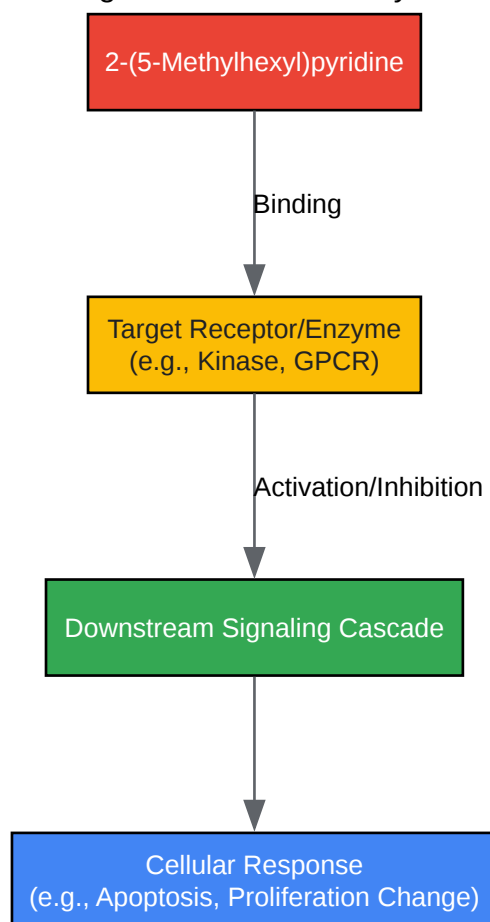
Potential areas of application for novel pyridine derivatives like **2-(5-Methylhexyl)pyridine** include:

- Antimicrobial and Antiviral Agents: Pyridine derivatives have shown a broad spectrum of antimicrobial and antiviral activities.[9]
- Central Nervous System (CNS) Active Agents: The pyridine scaffold is present in many drugs that act on the CNS.[7]
- Agrochemicals: Many pesticides and herbicides are based on the pyridine structure.[5]

Further research and biological screening are necessary to determine the specific activities and potential therapeutic applications of **2-(5-Methylhexyl)pyridine**.

Signaling Pathway Hypothesis

Hypothetical Target Interaction of a Pyridine Derivative



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Caption: Hypothetical interaction of a pyridine derivative with a biological target.

Conclusion

2-(5-Methylhexyl)pyridine is a pyridine derivative with potential for further investigation in various scientific fields, particularly in drug discovery and materials science. This guide provides a foundational understanding of its structure, estimated properties, and potential synthesis routes. Experimental validation of the data presented herein is essential for advancing the study of this compound.

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